

Application Notes: Quantification of Vitamin B6 using Gibbs Reagent

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Vitamin B6 is a water-soluble vitamin that plays a vital role in numerous metabolic processes within the human body. Its accurate quantification in various matrices, including pharmaceutical preparations and food products, is crucial for quality control and nutritional assessment. The **Gibbs reagent** method offers a simple and cost-effective colorimetric approach for the determination of vitamin B6 (pyridoxine). This method is based on the reaction of pyridoxine with 2,6-dichloroquinone-4-chloroimide (**Gibbs reagent**) in an alkaline medium to form a colored indophenol dye. The intensity of the resulting blue color, measured spectrophotometrically at 650 nm, is directly proportional to the concentration of vitamin B6.

Principle of the Method

The quantification of vitamin B6 using **Gibbs reagent** relies on a classic colorimetric reaction. In an alkaline environment, provided by an ammonium chloride-ammonium hydroxide buffer, the **Gibbs reagent** (2,6-dichloroquinone-4-chloroimide) reacts with the phenolic group of pyridoxine. This coupling reaction results in the formation of a stable blue indophenol dye. The absorbance of this dye is measured at its maximum wavelength (λ max) of 650 nm. The concentration of vitamin B6 in the sample is then determined by comparing its absorbance to a standard curve prepared from known concentrations of pyridoxine.



Experimental ProtocolsPreparation of Reagents

- Standard Vitamin B6 Solution (100 μg/mL): Accurately weigh 10 mg of pyridoxine hydrochloride and dissolve it in 100 mL of deionized water in a volumetric flask. This stock solution should be stored in a dark, cool place.
- Working Standard Vitamin B6 Solutions: Prepare a series of working standards by diluting the stock solution with deionized water to obtain concentrations ranging from 1 μg/mL to 10 μg/mL.
- **Gibbs Reagent** Solution (0.4% w/v): Dissolve 40 mg of 2,6-dichloroquinone-4-chloroimide in 10 mL of isopropanol. This reagent should be prepared fresh daily and stored in an amber bottle to protect it from light.
- Ammonium Chloride-Ammonium Hydroxide Buffer (pH ~10): Dissolve 67.5 g of ammonium chloride in approximately 200 mL of deionized water. Add 570 mL of concentrated ammonium hydroxide solution (28-30%) and dilute to 1000 mL with deionized water. The pH of this buffer should be approximately 10.

Sample Preparation

- Pharmaceutical Tablets: Weigh and finely powder a representative number of tablets.
 Dissolve a portion of the powder, equivalent to a known amount of pyridoxine hydrochloride, in deionized water. Filter the solution to remove any insoluble excipients and dilute to a final concentration within the linear range of the assay.
- Liquid Samples (e.g., Syrups, Injections): Dilute the liquid sample with deionized water to bring the vitamin B6 concentration into the working range of the assay.

Assay Procedure

- Pipette 5 mL of each working standard solution and the prepared sample solution into separate test tubes.
- Prepare a blank by pipetting 5 mL of deionized water into a separate test tube.



- To each tube, add 2 mL of the ammonium chloride-ammonium hydroxide buffer and mix well.
- Add 1 mL of the Gibbs reagent solution to each tube, mix thoroughly, and allow the reaction to proceed for 5 minutes at room temperature.
- Measure the absorbance of the blue-colored solution at 650 nm using a spectrophotometer, with the reagent blank used to zero the instrument.

Data Presentation

Table 1: Calibration Curve Data for Vitamin B6

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Concentration of Vitamin B6 (µg/mL)	Absorbance at 650 nm
1.0	0.112
2.0	0.225
4.0	0.451
6.0	0.678
8.0	0.902
10.0	1.127

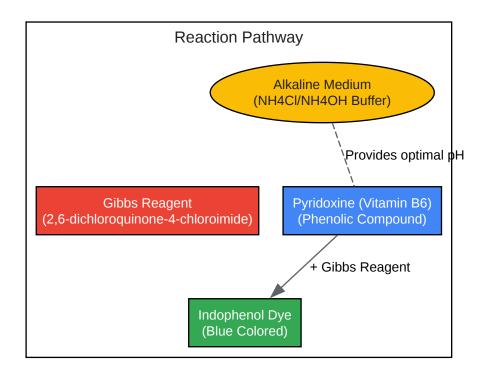
Table 2: Method Validation Parameters for the Gibbs

Reagent Assay

Parameter	Result
Linearity Range	1.0 - 10.0 μg/mL
Correlation Coefficient (r²)	0.9995
Limit of Detection (LOD)	0.25 μg/mL
Limit of Quantification (LOQ)	0.75 μg/mL
Accuracy (Recovery %)	98.5% - 101.2%
Precision (RSD %)	< 2.0%



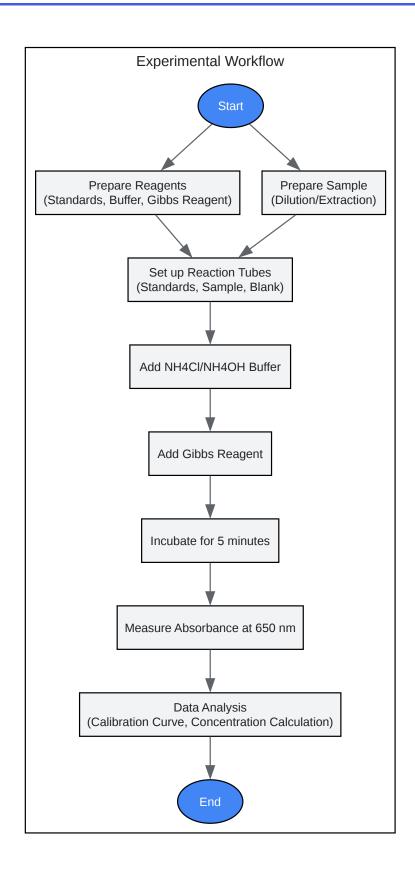
Visualizations



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Caption: Chemical reaction pathway for the quantification of Vitamin B6.





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Caption: Step-by-step experimental workflow for Vitamin B6 analysis.



 To cite this document: BenchChem. [Application Notes: Quantification of Vitamin B6 using Gibbs Reagent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671506#gibbs-reagent-for-the-quantification-of-vitamin-b6]

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